

Application Notes and Protocols for l-Menthyl Lactate in In Vitro Research

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Compound of Interest

Compound Name: *l*-Menthyl lactate

Cat. No.: B1212839

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These application notes provide a summary of the known in vitro experimental concentrations and effects of **l-Menthyl lactate**, a cooling agent known for its sensory properties. Due to the limited availability of published in vitro studies specifically on **l-Menthyl lactate** for effects other than its cooling action, this document also includes generalized protocols for assessing potential anti-inflammatory and cytotoxic activities. These protocols are based on standard methodologies and can be adapted for the investigation of **l-Menthyl lactate**.

Overview of l-Menthyl Lactate's In Vitro Activity

l-Menthyl lactate is primarily recognized for its cooling sensation, which is mediated through the activation of the Transient Receptor Potential Melastatin 8 (TRPM8) channel, a well-established cold and menthol receptor.^[1] Its in vitro effects have been quantified in terms of its ability to activate this ion channel.

Information regarding its specific anti-inflammatory and cytotoxic concentrations in vitro is not extensively documented in publicly available scientific literature. However, as an ester of l-menthol and l-lactic acid, its biological activities may be influenced by the properties of its constituent parts.

Quantitative Data Summary

The following table summarizes the key quantitative data found for **I-Menthyl lactate** in in vitro experiments.

Cell/System	Assay	Concentration	Effect	Reference
Xenopus laevis oocytes expressing TRPM8	Electrophysiology	EC ₅₀ : 163 μ M	Activation of the TRPM8 channel	[1]

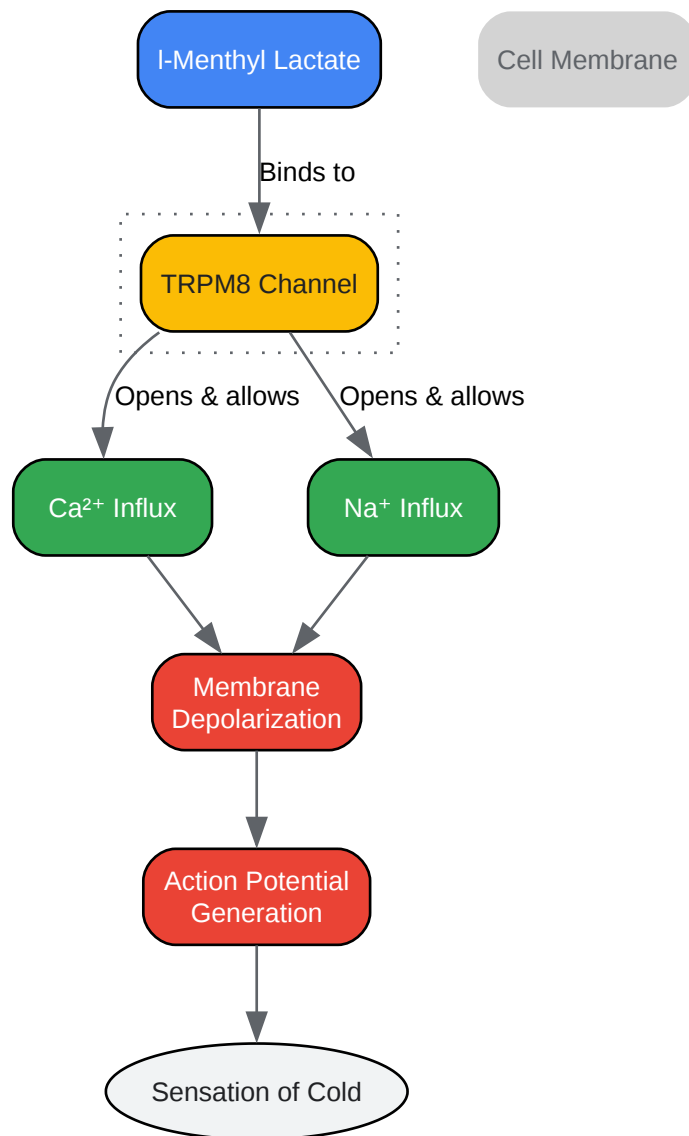
Note: EC₅₀ (Half-maximal effective concentration) is the concentration of a drug that gives half of the maximal response.

Signaling Pathway and Experimental Workflows

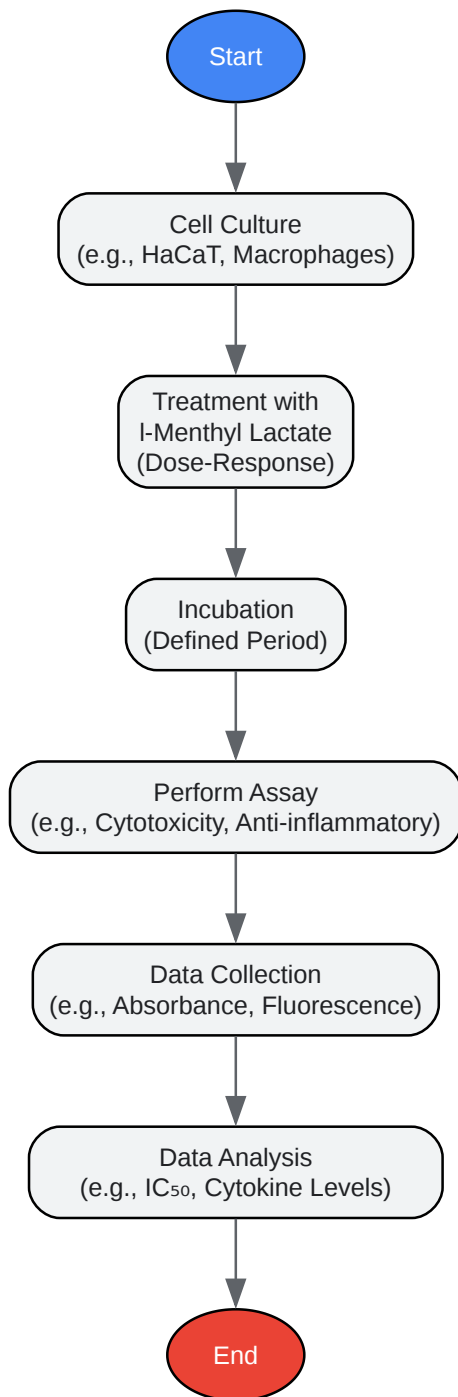
TRPM8 Signaling Pathway

The primary mechanism of action for **I-Menthyl lactate**'s cooling effect is the activation of the TRPM8 ion channel. Upon binding of **I-Menthyl lactate**, the channel opens, leading to an influx of cations (primarily Ca²⁺ and Na⁺), which depolarizes the sensory neuron and signals the sensation of cold.

TRPM8 Activation by I-Menthyl Lactate



General In Vitro Experimental Workflow

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References

- 1. researchgate.net [researchgate.net]
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